

Application Notes and Protocols for Methiocarb as an Avian Repellent

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Compound of Interest

Compound Name: Methiocarb

Cat. No.: B1676386

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Introduction

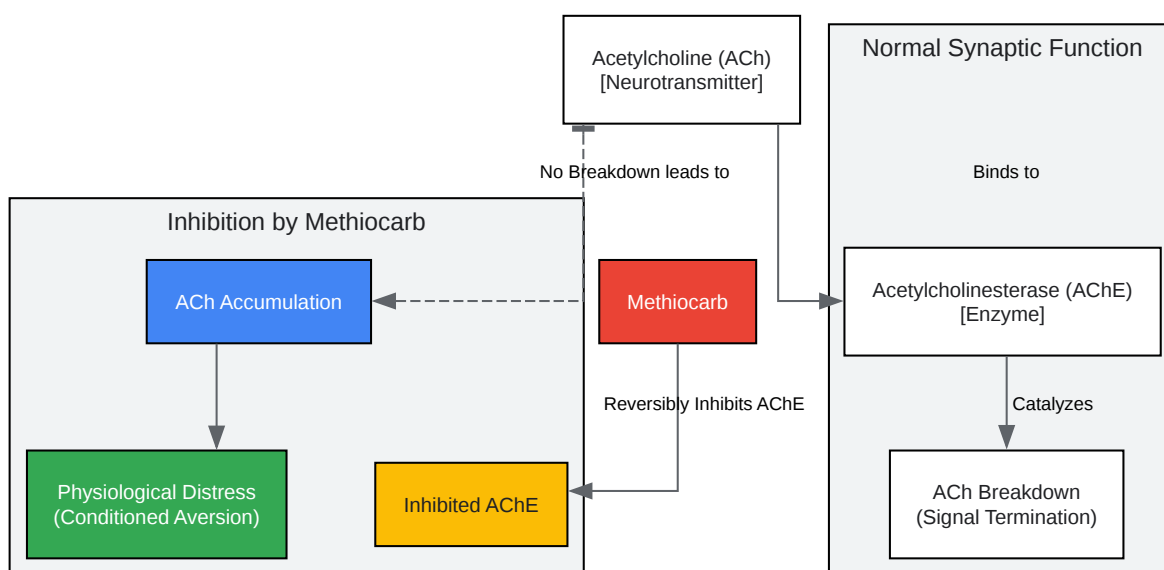
Methiocarb, chemically known as 4-(methylthio)-3,5-xylyl N-methylcarbamate, is a carbamate pesticide that has been historically utilized as an insecticide, molluscicide, and notably, a broad-spectrum avian repellent in agricultural settings.[1][2][3] Its effectiveness as a bird repellent stems from its mode of action as a potent, non-systemic acetylcholinesterase (AChE) inhibitor with contact and stomach action.[2][4] Rather than acting as a taste deterrent, **Methiocarb** functions as a secondary, post-ingestional repellent.[5] Birds that consume treated food experience physiological distress, leading to a conditioned aversion where they learn to avoid the treated food source or location.[5] This non-lethal, behavior-modifying property has made it a subject of extensive agricultural research for protecting a variety of crops, including corn, rice, sorghum, and fruits, from bird depredation.[1][3]

It is important for researchers to note that while **Methiocarb** has proven effective, its registration as a bird repellent for food crops has been withdrawn or lapsed in several regions, including the United States and the European Union, due to its high acute toxicity.[2][5][6] Current research applications should be conducted under appropriate regulatory guidelines and with stringent safety protocols.

Mechanism of Action

Methiocarb's repellent effect is a direct result of its neurotoxic properties. As a carbamate, it reversibly inhibits the enzyme acetylcholinesterase (AChE) in the synaptic cleft of the nervous system.[2] AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh),

terminating the signal between nerve cells. By inhibiting AChE, **Methiocarb** allows ACh to accumulate, leading to continuous nerve stimulation.[2] In birds, this overstimulation manifests as acute physiological distress, such as nausea and malaise. This adverse experience becomes associated with the consumed food, resulting in learned avoidance, also known as conditioned aversion.[5] Birds typically ingest a sub-lethal amount that is sufficient to cause illness and repellency before a lethal dose is consumed.[5]



Mechanism of Acetylcholinesterase Inhibition by Methiocarb

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Caption: Signaling pathway of **Methiocarb**'s action as an AChE inhibitor.

Quantitative Efficacy Data

The effectiveness of **Methiocarb** has been quantified across numerous field studies. Data is summarized below for seed treatments and foliar spray applications.

Table 1: Summary of **Methiocarb** Efficacy as a Seed Treatment

Crop	Target Bird Species	Treatment Rate (% of seed weight)	Key Result	Reference
Corn	Blackbirds	0.25%	Reduced sprout damage from ~10% (control) to ~5%.	[1]
Corn	Blackbirds	0.5%	Reduced sprout damage from ~10% (control) to <3%.	[1]

| Corn | Boat-tailed Grackles | 0.5% | Reduced losses by approximately 70% compared to control. |[1] |

Table 2: Summary of **Methiocarb** Efficacy as a Foliar Spray on Ripening Crops

Crop	Target Bird Species	Application Rate (per acre)	Key Result	Reference
Rice	Blackbirds	3.2 lb/acre	Reduced damage by >55% in caged trials.	[7]
Rice	Blackbirds	10.0 lb/acre	Reduced damage by >55% in caged trials; significantly less damage than control in field plots across all parameters measured.	[7]
Rice	Quelea	3.0 lb/acre	Reduced damage by approximately 90%.	
Sorghum	Red-winged Blackbirds, Common Grackles	1.0, 3.2, 10.0 lb/acre	Provided substantial protection from bird damage.	[1]
Sorghum	Various Granivorous Birds	Not specified (2 treatments)	Treated heads had 4% damage vs. 67% damage in control heads. Yield was 49.4 g/head vs. 15.8 g/head in control.	[8]

| Cherries | Various Frugivorous Birds | Not specified | Effective in reducing bird damage. |[1][8]
|

Experimental Protocols

The following protocols are generalized methodologies based on published research for evaluating the efficacy of **Methiocarb**.

Protocol 1: Seed Treatment Efficacy Trial (Hopper-Box Method)

Objective: To evaluate the effectiveness of **Methiocarb** seed treatment in preventing bird damage to sprouting crops (e.g., corn).

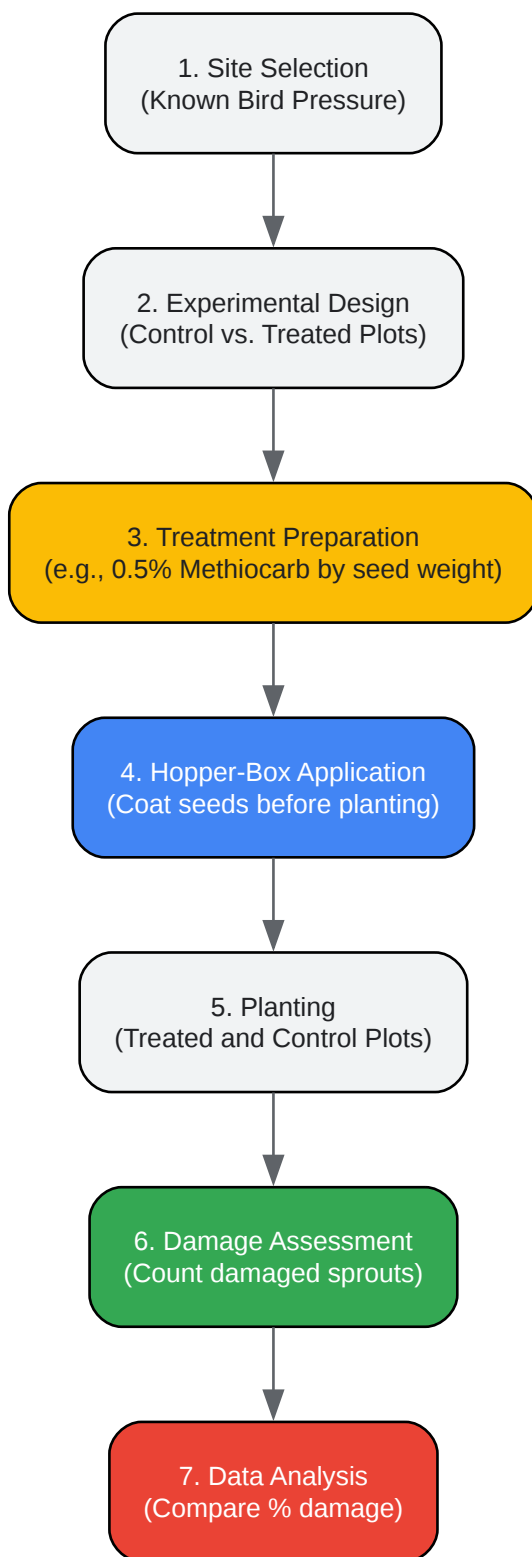
Materials:

- Certified seed (e.g., corn)
- **Methiocarb** formulation (e.g., 75% wettable powder)
- Seed planter with hopper/planter box
- Personal Protective Equipment (PPE): gloves, respirator, safety glasses
- Plot markers and measuring equipment
- Data collection sheets

Methodology:

- Site Selection: Choose a field with a known history of bird pressure, particularly from species that damage sprouting seeds (e.g., blackbirds, grackles).^[1]
- Experimental Design: Establish a minimum of two treatment groups: an untreated control and a **Methiocarb**-treated group. For dose-response studies, include multiple treatment levels (e.g., 0.25% and 0.5% by seed weight).^[1] Plots should be sufficiently large to minimize edge effects, and the entire field should be treated to ensure effective repellency.^[1]
- Treatment Application:

- Calculate the required amount of **Methiocarb** based on the seed weight and desired concentration (e.g., for a 0.5% treatment, use 0.5 lbs of **Methiocarb** formulation per 100 lbs of seed).
- Wearing appropriate PPE, add the seed to the hopper box.
- Apply the calculated amount of dry **Methiocarb** powder directly onto the seed in the hopper box.^[1]
- Mix thoroughly to ensure even coating of all seeds.
- Planting: Plant the treated and control seeds in their designated plots according to standard agricultural practices for the crop.
- Damage Assessment:
 - Begin monitoring plots as soon as seedlings emerge (sprouting stage).
 - Establish random transects or quadrats within each plot.
 - Count the total number of emerged sprouts and the number of sprouts showing signs of bird damage (e.g., pulled, pecked).
 - Express damage as a percentage of damaged sprouts relative to the total number of sprouts.
- Data Analysis: Use appropriate statistical tests (e.g., ANOVA, t-test) to compare the percentage of damage between the control and treated plots. A significant reduction in damage in the treated plots indicates repellent efficacy.



Experimental Workflow for Seed Treatment Trial

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Caption: Workflow for a **Methiocarb** seed treatment efficacy trial.

Protocol 2: Foliar Spray Efficacy Trial for Ripening Crops

Objective: To evaluate the effectiveness of a **Methiocarb** foliar spray in protecting ripening crops (e.g., sorghum, rice, cherries) from bird damage.

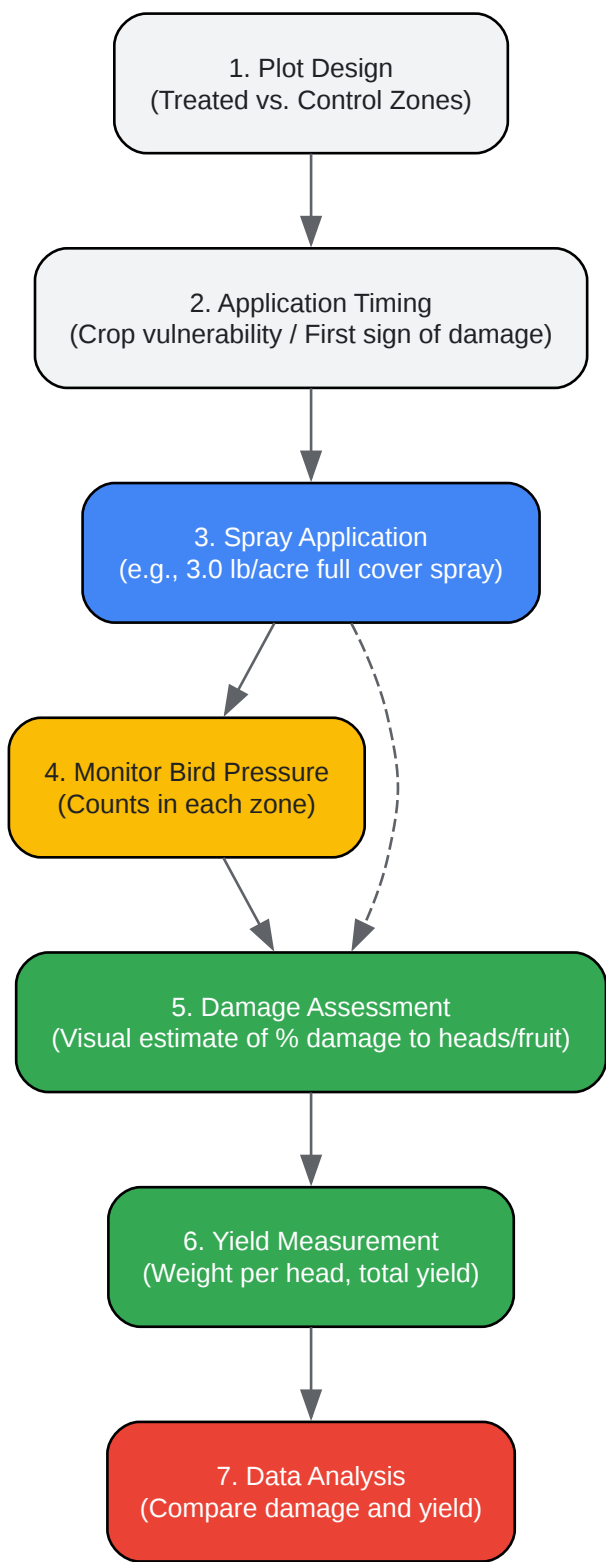
Materials:

- **Methiocarb** spray formulation (e.g., Mesurol® 750)[9]
- Spray application equipment (e.g., boom sprayer, air mist equipment)[9]
- Personal Protective Equipment (PPE)
- Plot markers and measuring equipment
- Bird monitoring equipment (optional, e.g., binoculars)
- Harvesting and weighing equipment

Methodology:

- Site Selection and Design: Select a field with high anticipated bird pressure during the crop's ripening phase. Design the experiment with paired treated and untreated control zones.[8] Ensure zones are large enough to yield meaningful data and separated by a buffer if possible.
- Application Timing: Apply the **Methiocarb** spray when the crop becomes vulnerable to bird attack (e.g., milk and soft dough stages for sorghum) and when birds are first observed attacking the plants.[8][9]
- Spray Preparation and Application:
 - Calibrate spray equipment to deliver the desired volume and rate (e.g., 3 kg/ha or 3 lb/acre).[9]
 - Mix the **Methiocarb** formulation with water according to the product label (e.g., 200 g/100 L).[9]

- Apply as a full cover spray to the designated treatment plots, ensuring thorough coverage of the ripening grain heads or fruit.
- A second application may be necessary depending on bird pressure and weather conditions.[8]
- Bird Activity Monitoring: Throughout the trial, conduct regular bird counts in both treated and control zones to assess differences in feeding pressure.[8]
- Damage Assessment:
 - At regular intervals and at harvest, randomly select and tag a number of heads/panicles/fruit clusters in each zone.[8]
 - Visually estimate the percentage of damage for each tagged sample. For grain, this can be done by counting missing kernels.
 - Calculate the average percentage of heads attacked and the average damage per head.
[8]
- Yield Measurement: At harvest, collect all tagged samples and/or samples from larger quadrats within each zone. Measure key yield parameters such as weight per head/panicle, threshed grain weight, and total yield per unit area.[7][8]
- Data Analysis: Statistically compare damage assessments and yield parameters between the treated and control zones. Significant reductions in damage and increases in yield in the treated zone demonstrate efficacy.[8]



Experimental Workflow for Foliar Spray Trial

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Caption: Workflow for a **Methiocarb** foliar spray efficacy trial.

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